Application Notes and Protocols for Human Leptin Administration in Mouse Models

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Compound of Interest		
Compound Name:	*LEPTIN, HUMAN*	
Cat. No.:	*B1171275*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Leptin, a hormone predominantly secreted by adipose tissue, plays a crucial role in regulating energy homeostasis, neuroendocrine function, and metabolism.[1][2] Mouse models are invaluable tools for investigating the physiological effects of leptin and its therapeutic potential. These application notes provide detailed protocols for the administration of human leptin to mouse models, along with methods for assessing its biological effects.

I. Leptin Administration Protocols

The choice of administration route and dosage depends on the specific research question and the mouse model being used. Common methods include intraperitoneal (IP) injection, subcutaneous (SC) injection, and continuous infusion via osmotic pumps.

A. Recombinant Human Leptin Preparation:

- Source: Recombinant human leptin can be obtained from various commercial suppliers.
- Reconstitution: Reconstitute lyophilized leptin in a sterile buffer, such as phosphate-buffered saline (PBS), to the desired stock concentration. Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

B. Administration Routes and Dosages:

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Administration Route	Dosage Range	Frequency	Mouse Model Example	Notes
Intraperitoneal (IP) Injection	1-10 mg/kg body weight	Once or twice daily	Wild-type, ob/ob	Commonly used for acute and chronic studies to assess effects on food intake and body weight. [3]
Subcutaneous (SC) Injection	1-10 mg/kg body weight	Once or twice daily	Diet-induced obese (DIO)	Provides a slower release profile compared to IP injection.
Continuous SC Infusion (Osmotic Pump)	1-42 µ g/day	Continuous	ob/ob, lean	Ideal for long-term studies requiring stable plasma leptin levels and minimizing handling stress. [4][5]
Intracerebroventricular (ICV) Infusion	3-500 ng/hour	Continuous	NZO, Ay	Bypasses the blood-brain barrier to directly assess central leptin sensitivity. [6]

Table 1: Recommended Dosages and Administration Routes for Human Leptin in Mouse Models.

II. Experimental Protocols for Assessing Leptin Efficacy

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A. Monitoring Food Intake and Body Weight:

- Procedure: House mice individually for accurate food intake measurement. Measure body weight and the amount of food consumed daily at the same time each day.
- Expected Outcome: Leptin administration is expected to cause a dose-dependent reduction in food intake and body weight.[2][4] However, in models of leptin resistance, such as diet-induced obesity, the effects may be blunted.[6][7]

B. Glucose Tolerance Test (GTT):

The GTT assesses the body's ability to clear a glucose load and is a primary method for evaluating glucose homeostasis.[8][9]

- Procedure:
  - Fast mice for 6 hours (or overnight, 10-16 hours, depending on the specific protocol).[9][10][11]
  - Record baseline blood glucose from a tail snip.
  - Administer a glucose solution (1-2 g/kg body weight) via oral gavage or IP injection.[9][11]
  - Measure blood glucose at 15, 30, 60, 90, and 120 minutes post-glucose administration.[9][10]
- Expected Outcome: Leptin treatment in leptin-deficient models is expected to improve glucose tolerance.

C. Insulin Tolerance Test (ITT):

The ITT measures the response to exogenous insulin, providing an indication of insulin sensitivity.[9][12]

- Procedure:
  - Fast mice for 2-6 hours.[12]

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- Record baseline blood glucose.
- Administer human insulin (0.5-0.75 IU/kg body weight) via IP injection.[12]
- Measure blood glucose at 15, 30, 60, and 90 minutes post-insulin injection.[10]

- Expected Outcome: Improved insulin sensitivity following leptin treatment will result in a more rapid and pronounced decrease in blood glucose levels.

D. Body Composition Analysis:

- Procedure: Utilize techniques such as Dual-Energy X-ray Absorptiometry (DEXA) or quantitative magnetic resonance (qMR) to measure lean mass, fat mass, and total body water.
- Expected Outcome: Effective leptin treatment is expected to lead to a significant reduction in fat mass.

III. Quantitative Data Summary

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Mouse Model	Leptin Dose & Route	Duration	% Change in Body Weight	% Change in Food Intake	Reference
ob/ob	10 µ g/day , continuous IP infusion	7 days	~15% decrease	~50% decrease	[4][5]
Lean (Wild-Type)	10 µ g/day , continuous IP infusion	7 days	Transient decrease	Transient decrease	[4][5]
Lean (Wild-Type)	500 ng/hr, continuous SC infusion	14 days	~15% decrease	Not reported	[6]
Diet-Induced Obese (DIO)	2 mg/kg Fc-Leptin, single SC dose	20 days	No significant change in weight regain after caloric restriction	No significant change	[7][13]

Table 2: Summary of Quantitative Effects of Human Leptin Administration in Different Mouse Models.

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Test	Mouse Model	Treatment	Fasting Duration	Glucose/Insulin Dose	Key Findings	Reference
GTT	Chow-fed vs. High-fat fed C57BL/6J	N/A	6 hours	2 g/kg glucose (oral)	High-fat fed mice showed significant glucose intolerance.	[11]
ITT	General Mouse Models	N/A	2-6 hours	0.5-0.75 IU/kg insulin (IP)	Standard protocol for assessing insulin sensitivity.	[12]

Table 3: Summary of Parameters for Glucose and Insulin Tolerance Tests.

IV. Signaling Pathways and Experimental Workflows

A. Leptin Signaling Pathway:

The binding of leptin to its receptor (LepRb) activates several downstream signaling cascades, with the JAK2/STAT3 pathway being a primary mediator of its effects on energy homeostasis. [1]

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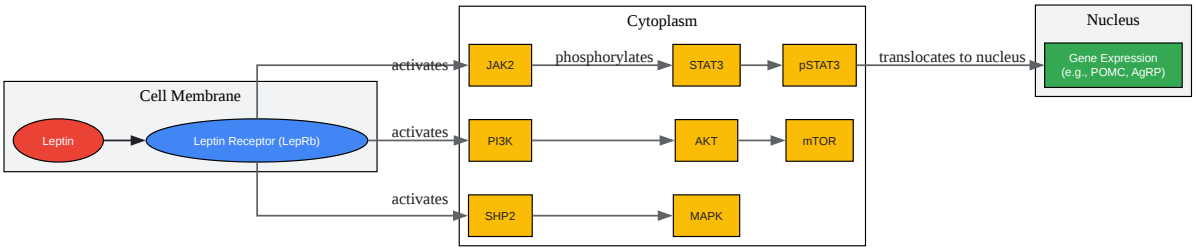

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Caption: Leptin signaling cascade.

B. Experimental Workflow for Evaluating Leptin Efficacy:

This diagram outlines a typical experimental workflow for assessing the metabolic effects of leptin administration in a mouse model of obesity.

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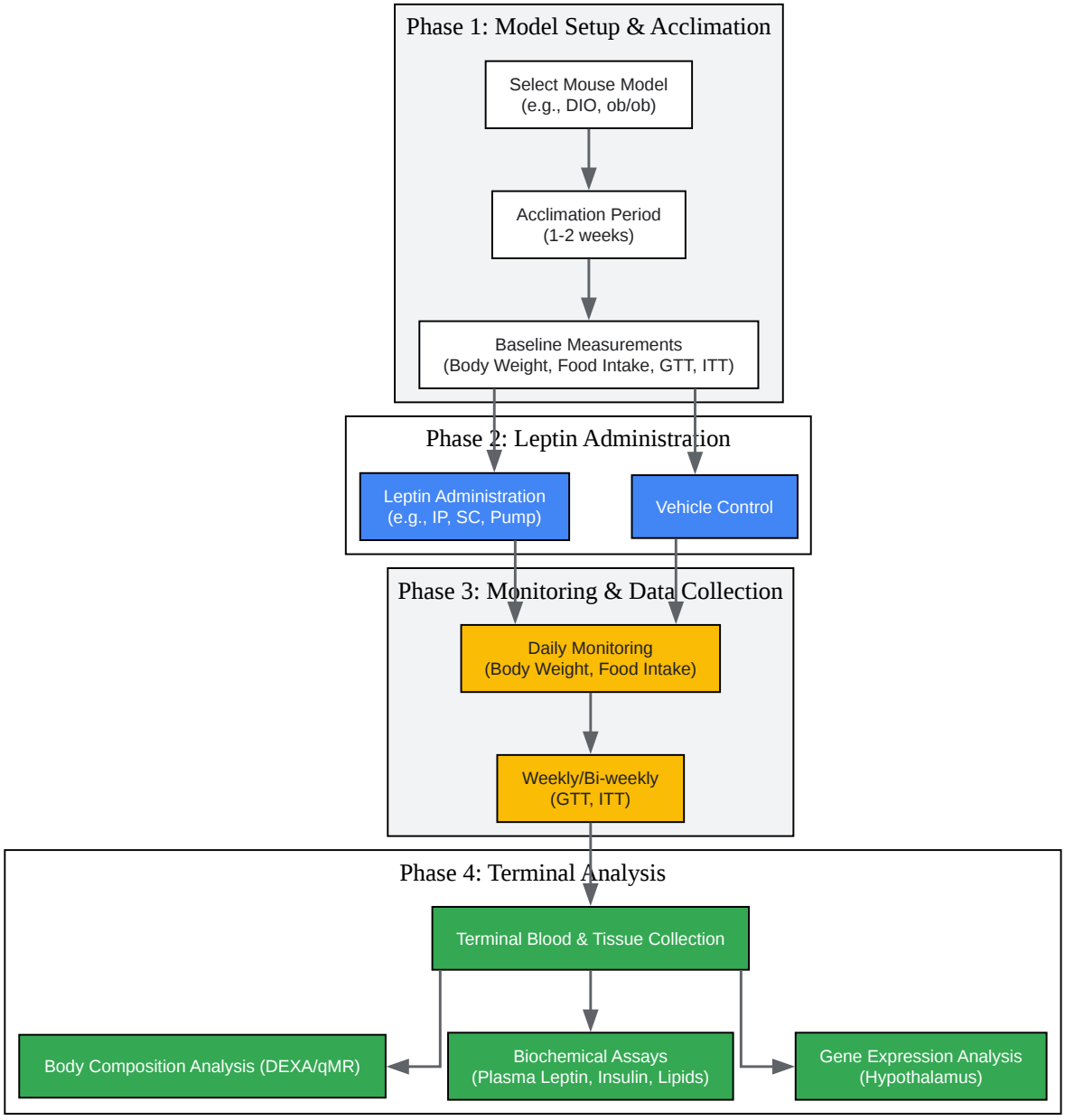

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Caption: Workflow for leptin studies.

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